

lithium succinate CAS number and properties

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Compound of Interest

Compound Name: *Lithium succinate*

Cat. No.: *B1246861*

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An In-depth Technical Guide to **Lithium Succinate**

Introduction

Lithium succinate is the lithium salt of succinic acid, an organic compound that has garnered significant interest for its therapeutic applications, particularly in the field of dermatology.^[1] It is primarily recognized for its efficacy in the topical treatment of seborrhoeic dermatitis.^{[2][3][4][5]} The therapeutic action of **lithium succinate** is multifaceted, involving anti-inflammatory, antifungal, and cellular regulatory mechanisms.^{[1][4]} This technical guide provides a comprehensive overview of the chemical and physical properties of **lithium succinate**, its mechanisms of action, relevant experimental protocols, and its primary therapeutic applications, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Lithium succinate can exist as a monolithium or dilithium salt of succinic acid. The properties can vary depending on the specific salt form. The dilithium salt is frequently cited in the context of pharmaceutical applications.^[2]

Data Summary

The quantitative data for both monolithium and **dilithium succinate** are summarized in the tables below for clear comparison.

Table 1: Properties of **Monolithium Succinate**

Property	Value	Source
CAS Number	16090-09-8	[6] [7] [8]
Molecular Formula	C ₄ H ₅ LiO ₄	[6] [8] [9]
Molecular Weight	124.02 g/mol	[3] [6] [8]
Appearance	White powder	[6] [10]
Melting Point	51-54 °C	[9]
Boiling Point	236.1 °C at 760 mmHg	[8] [9]
Flash Point	110.9 °C	[8]

| IUPAC Name | lithium;4-hydroxy-4-oxobutanoate |[\[6\]](#) |

Table 2: Properties of **Dilithium Succinate**

Property	Value	Source
CAS Number	29126-50-9	[2]
Molecular Formula	C ₄ H ₄ Li ₂ O ₄	[2] [11]
Molecular Weight	129.95 g/mol	[2] [10]
Appearance	Crystal / Powder	[10]
Solubility	Soluble in water	[9]

| IUPAC Name | Dilithium butanedioate |[\[2\]](#) |

Mechanism of Action

The therapeutic effects of **lithium succinate**, particularly in seborrhoeic dermatitis, are attributed to a combination of anti-inflammatory, antifungal, and seostatic actions.[\[4\]](#)

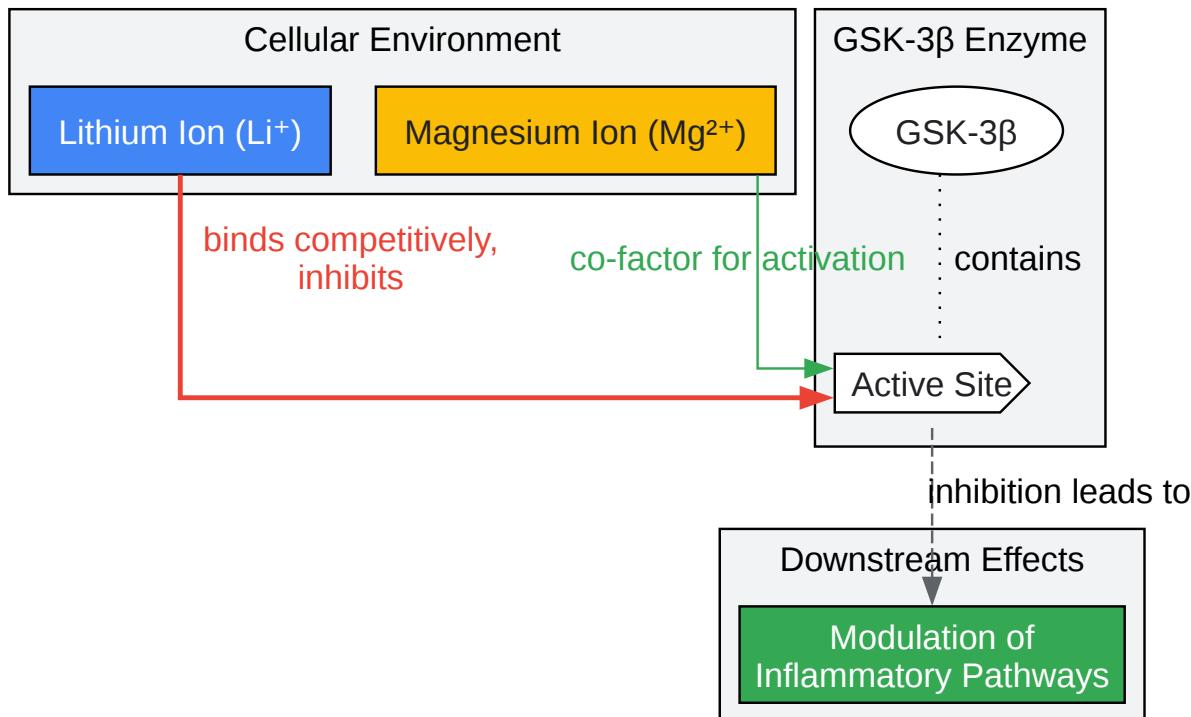
- Anti-inflammatory Properties: Lithium ions are known to modulate inflammatory responses. **Lithium succinate** inhibits the production and activity of pro-inflammatory cytokines, which

are key signaling molecules in skin inflammation, thereby reducing the characteristic redness and irritation associated with seborrheic dermatitis.[1][4]

- **Antifungal Activity:** The yeast *Malassezia* is strongly implicated in the pathogenesis of seborrheic dermatitis.[4] **Lithium succinate** exhibits antifungal properties, inhibiting the growth of this yeast and helping to control a primary trigger of the condition.[4] This action is believed to involve the disruption of the fungal cell membrane.[4]
- **Regulation of Keratinocytes:** Seborrheic dermatitis involves abnormal proliferation and differentiation of keratinocytes.[4] **Lithium succinate** helps to normalize the turnover of these epidermal cells, which aids in restoring the skin's barrier function.[4]
- **Sebum Modulation:** The compound can modulate sebum production by influencing the signaling pathways that regulate sebaceous gland activity.[4] This reduction in excess sebum creates a less favorable environment for *Malassezia* growth.[1]

Cellular Signaling Pathways

A primary molecular target of the lithium ion is the enzyme Glycogen Synthase Kinase 3 beta (GSK-3 β). GSK-3 β is a serine/threonine kinase that plays a crucial role in numerous cellular processes, including inflammation and cell proliferation. Lithium directly inhibits GSK-3 β by competing with magnesium ions (Mg^{2+}) for a binding site on the enzyme. This inhibition leads to the downstream modulation of various signaling pathways, including those involved in inflammatory responses.



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Figure 1: Inhibition of GSK-3 β by Lithium Ions.

Experimental Protocols

This section details a representative methodology for assessing the in vitro antifungal activity of **lithium succinate** against *Malassezia* species, a key experiment for validating its mechanism of action in seborrhoeic dermatitis.

Protocol: In Vitro Antifungal Susceptibility Testing

Objective: To determine the minimum inhibitory concentration (MIC) of **lithium succinate** against *Malassezia furfur*.

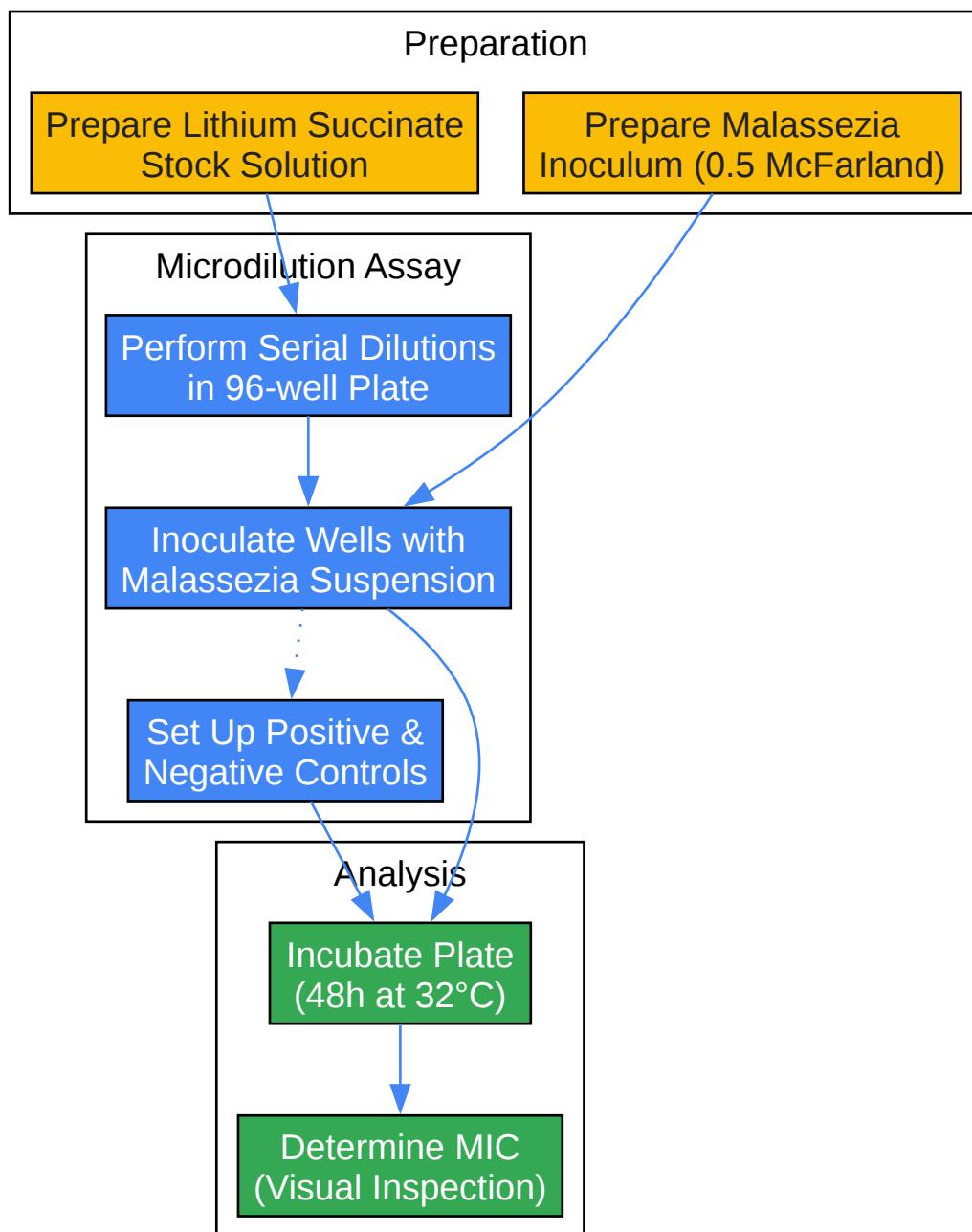
Materials:

- **Lithium succinate** powder
- *Malassezia furfur* (e.g., ATCC 14521)

- Modified Dixon's Agar (mDixon) or Leeming and Notman Agar (LNA)
- Sterile saline solution (0.9%)
- Spectrophotometer
- 96-well microtiter plates
- Incubator (32°C)
- Dimethyl sulfoxide (DMSO) for stock solution preparation

Methodology:

- Stock Solution Preparation: Prepare a 10 mg/mL stock solution of **lithium succinate** in DMSO. Further dilutions will be made in the growth medium.
- Inoculum Preparation: a. Culture *M. furfur* on mDixon agar plates for 48-72 hours at 32°C. b. Harvest the yeast cells and suspend them in sterile saline. c. Adjust the suspension turbidity to a 0.5 McFarland standard, which corresponds to approximately $1-5 \times 10^6$ CFU/mL. d. Dilute this suspension 1:100 in the appropriate broth medium to achieve the final inoculum concentration.
- Microdilution Assay: a. In a 96-well microtiter plate, perform serial twofold dilutions of the **lithium succinate** stock solution with the broth medium to achieve a range of test concentrations (e.g., 0.05% to 8% w/v). b. Add 100 μ L of the standardized *M. furfur* inoculum to each well. c. Include a positive control well (inoculum without **lithium succinate**) and a negative control well (medium only).
- Incubation: Seal the plates and incubate at 32°C for 48 hours.
- MIC Determination: The MIC is defined as the lowest concentration of **lithium succinate** that results in the complete inhibition of visible fungal growth.



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Figure 2: Experimental Workflow for Antifungal Susceptibility Testing.

Therapeutic Applications

The primary and most well-documented clinical application of **lithium succinate** is in the management of seborrheic dermatitis.[3][5] It is typically formulated as a topical ointment or cream, often in combination with zinc sulfate.[5] Clinical studies have demonstrated that topical

lithium succinate is a safe and effective treatment, leading to significant improvement or remission of symptoms like redness, scaling, and greasiness.^[5] It is generally well-tolerated, with minor transient skin irritation being the most common adverse effect.^[5]

In addition to seborrhoeic dermatitis, **lithium succinate** has been proposed for the treatment of anogenital warts, though this application is less established.^{[2][3]}

Safety and Toxicology

When applied topically, **lithium succinate** has minimal absorption into the systemic circulation.^[4] This localized action significantly reduces the risk of systemic side effects commonly associated with oral lithium therapy, such as those seen in psychiatric applications.^[4] Common side effects are typically mild and localized to the application site, including skin irritation, redness, or dryness.^[1] It should not be used by individuals with a known hypersensitivity to lithium or succinic acid.^[1]

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